

Safe Disposal of 1-Tetradecanol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Tetradecanol

CAS No.: 68333-80-2

Cat. No.: B15611098

[Get Quote](#)

Ensuring the safe and environmentally responsible disposal of **1-Tetradecanol**, also known as Myristyl Alcohol, is crucial for laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to manage and dispose of this chemical safely. **1-Tetradecanol** is recognized for causing serious eye irritation and is very toxic to aquatic life with long-lasting effects.^{[1][2][3][4]} As a combustible solid, it can also form explosive mixtures with air if dispersed as a fine dust.^{[1][4]}

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to be equipped with the appropriate Personal Protective Equipment (PPE) to prevent accidental exposure.^[2] All handling of **1-Tetradecanol** should be conducted in a well-ventilated area to avoid the inhalation of dust.^{[2][5]}

Personal Protective Equipment (PPE) Requirements:

Equipment	Specification	Citations
Eye/Face Protection	Safety glasses or chemical goggles.	[1]
Hand Protection	Chemical-impermeable gloves.	[1]
Skin Protection	Protective clothing to prevent skin exposure.	[1][2]
Respiratory Protection	A particulate respirator should be used, especially where dust may be generated.	[1]

Spill Management Procedures

In the event of a **1-Tetradecanol** spill, immediate and correct action is vital to mitigate environmental contamination and ensure the safety of laboratory personnel.

- Ventilate the Area: Ensure there is adequate ventilation to disperse any airborne dust.
- Contain the Spill: Prevent the spill from spreading.
- Clean-Up: Use dry clean-up methods to avoid generating dust.[1][2][4] Sweep or vacuum the material and place it into a suitable, closed container for disposal.[1][2]
- Avoid Drains: Under no circumstances should **1-Tetradecanol** or its washings be allowed to enter drains or waterways.[1][2]

Step-by-Step Disposal Procedure

The disposal of **1-Tetradecanol** must be managed as hazardous waste, primarily due to its significant environmental toxicity.[2] All waste must be handled in accordance with local, state, and federal regulations.[2][4]

- Waste Collection and Containment:
 - For Spills: Following a spill, collect the material using dry methods and place it into a suitable, closed, and properly labeled container.[2][4]

- For Unused Product: Keep the chemical in its original or another suitable, tightly closed container for disposal.^[2]
- Labeling and Storage:
 - Labeling: Clearly label the waste container as "Hazardous Waste" and include the chemical name "**1-Tetradecanol**."^[2]
 - Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.^{[2][4][5]} The storage area should have secondary containment to manage potential leaks.^[2]
- Final Disposal:
 - Regulatory Compliance: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to EPA guidelines (40 CFR 261.3) and consult state and local regulations for complete classification.^{[2][6]}
 - Licensed Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and approved waste disposal company.^[2] Do not mix **1-Tetradecanol** with general laboratory or municipal waste.

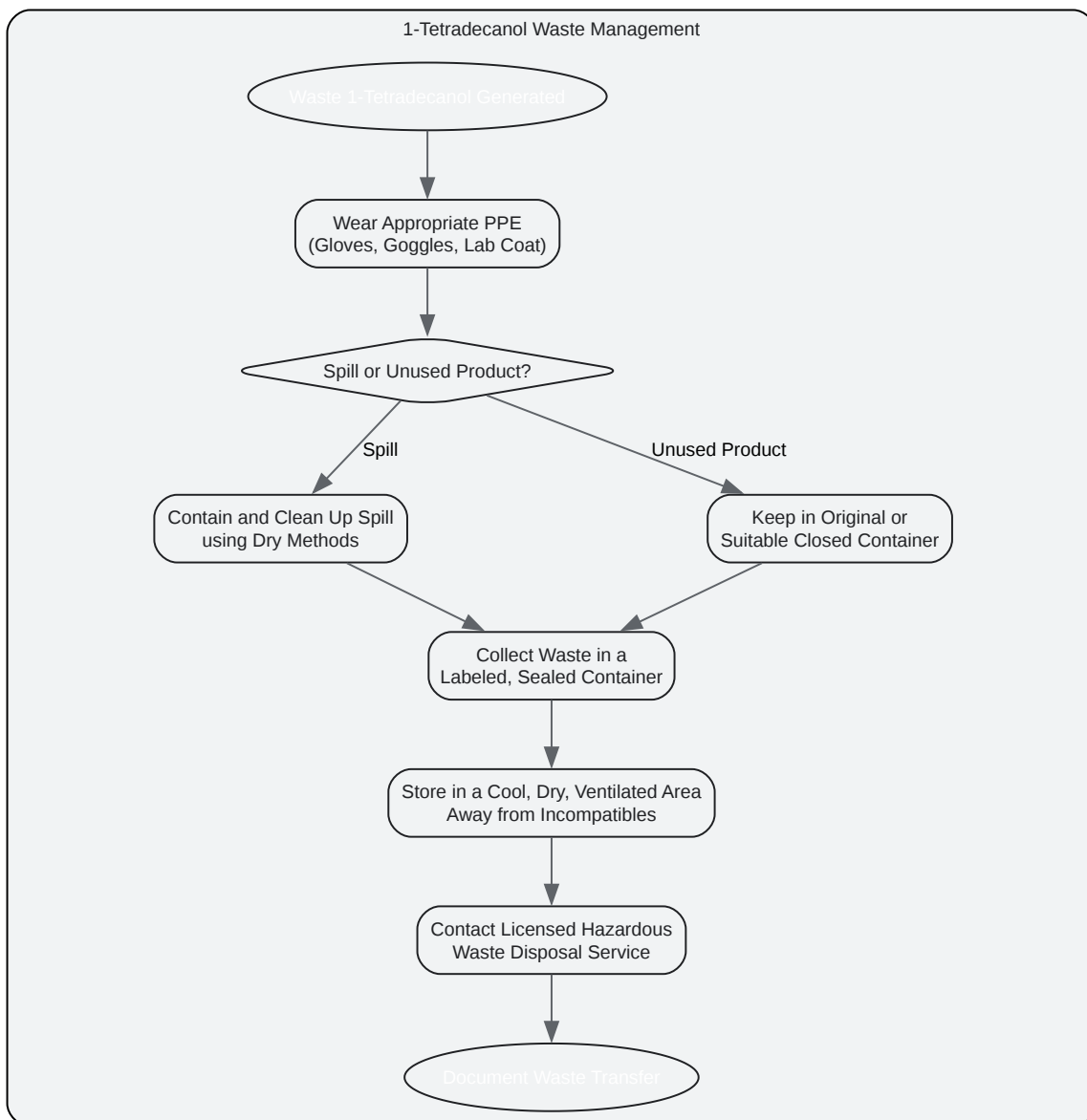
Quantitative Data for 1-Tetradecanol

This table summarizes key quantitative data for **1-Tetradecanol**, which is useful for safety assessments and handling procedures.

Parameter	Value	Citations
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H410: Very toxic to aquatic life with long lasting effects.	[2]
GHS Precautionary Statements	P273: Avoid release to the environment.P280: Wear protective gloves/protective clothing/eye protection/face protection.P391: Collect spillage.P501: Dispose of contents/container to an approved waste disposal plant.	[2][7]
UN Number	3077	[2]
Proper Shipping Name	Environmentally hazardous substance, solid, n.o.s.	[2]
Hazard Class	9	[2]
Incompatible Materials	Strong oxidizing agents, acid anhydrides, acid chlorides.	[2][5]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper management and disposal of **1-Tetradecanol** waste.



[Click to download full resolution via product page](#)

Caption: Decision workflow for **1-Tetradecanol** waste management.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. sds.metasci.ca \[sds.metasci.ca\]](#)
- To cite this document: BenchChem. [Safe Disposal of 1-Tetradecanol: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611098/docs#safe-disposal-of-1-tetradecanol-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15611098/docs#safe-disposal-of-1-tetradecanol-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)